

A Technical Guide to the Historical Production of Potassium Ferrocyanide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrapotassium hexacyanoferrate*

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This in-depth technical guide explores the historical methods for the production of potassium ferrocyanide, a compound of significant industrial and scientific importance. The following sections provide detailed experimental protocols, quantitative data, and process visualizations for the primary manufacturing techniques employed before the advent of modern synthetic methods.

Production from Nitrogenous Organic Matter: The Animal Fusion Process

One of the earliest and most widespread industrial methods for producing potassium ferrocyanide involved the high-temperature fusion of nitrogen-rich organic materials with potassium carbonate and iron. This process, often referred to as the "animal fusion" method, utilized readily available waste products.

Experimental Protocol

This protocol is based on common 19th-century industrial practices.

Materials:

- Nitrogenous organic matter (e.g., dried blood, horns, hoofs, leather scraps, wool waste)

- Potassium carbonate (pearl ash)
- Iron filings or borings

Procedure:

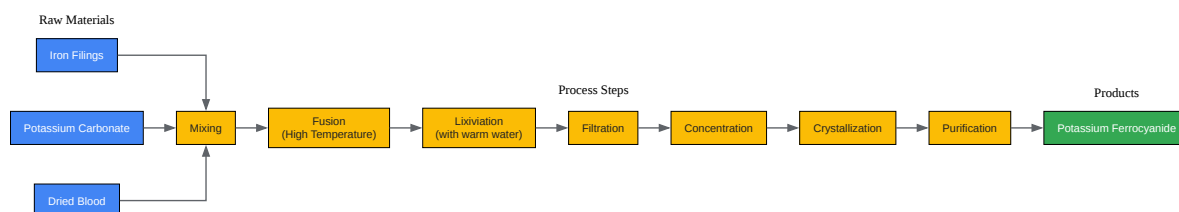
- Preparation of Raw Materials: The nitrogenous organic matter was thoroughly dried and coarsely powdered. Dried blood was a common feedstock. The potassium carbonate (pearl ash) was also dried and powdered.
- Fusion:
 - Equal parts by weight of the dried, powdered organic matter and potassium carbonate were mixed.^[1]
 - To this mixture, 6 to 8 percent by weight of iron borings were added.
 - The mixture was introduced in small portions into a shallow cast-iron pan or crucible set in a reverberatory furnace. The crucible was not filled more than two-thirds full to allow for swelling of the mixture.^[1]
 - The mixture was heated to a low red heat with a loose cover on the crucible until smoke and flames ceased.^[1]
 - The cover was then fitted tightly, and the temperature was increased to a full red or nearly white heat for approximately 30 minutes, ensuring the mass remained in a liquid state.^[1] The process was considered complete when the violent reaction subsided, and the liquid remained in quiet fusion.
- Lixiviation (Extraction):
 - The molten mass, known as the "metal," was ladled into iron pans to cool.
 - The cooled, solidified mass was broken into lumps and digested with warm water (around 85°C) for several hours.^[1] A common proportion was one quart of water for every four ounces of the fused mixture.^[1]

- During this digestion, a chemical reaction occurs between the potassium cyanide and iron sulfide formed during fusion to yield potassium ferrocyanide: $6\text{KCN} + \text{FeS} \rightarrow \text{K}_4[\text{Fe}(\text{CN})_6] + \text{K}_2\text{S}$.^[1]
- Crystallization and Purification:
 - The resulting solution was filtered to remove insoluble materials.
 - The filtrate was then concentrated by evaporation.
 - Upon cooling, crude potassium ferrocyanide crystallized out.
 - The crude crystals were purified by one or more recrystallizations from water to obtain the final product. The mother liquors from crystallization could be further evaporated to yield more impure salt.

Quantitative Data

Parameter	Value/Ratio	Source
Ratio of Dried Blood to Potassium Carbonate	1 : 1 by weight	^[1]
Amount of Iron Borings	6 - 8% of the organic matter mixture	
Ratio of Fused Mixture to Water for Lixiviation	4 oz : 1 quart (approximately 113g : 0.95L)	^[1]
Lixiviation Temperature	85 °C	

Process Workflow



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Workflow for the Animal Fusion Process.

Production from Prussian Blue

The earliest documented method for the synthesis of potassium ferrocyanide, reported by the French chemist Pierre Joseph Macquer in 1752, involved the reaction of Prussian blue with potassium hydroxide.

Experimental Protocol

Materials:

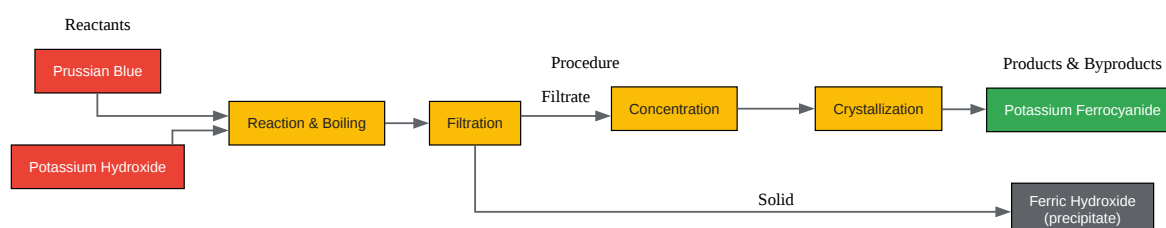
- Prussian blue (ferric ferrocyanide)
- Potassium hydroxide (caustic potash)

Procedure:

- Reaction: A solution of potassium hydroxide was added to a suspension of Prussian blue.

- **Heating:** The mixture was boiled. During this process, the Prussian blue decomposes, and the iron is converted to ferric hydroxide, while the ferrocyanide ion combines with the potassium ions in solution. The balanced chemical equation for this reaction is:
$$\text{Fe}_4[\text{Fe}(\text{CN})_6]_3 + 12\text{KOH} \rightarrow 3\text{K}_4[\text{Fe}(\text{CN})_6] + 4\text{Fe}(\text{OH})_3$$
- **Separation:** The resulting mixture was filtered to remove the insoluble ferric hydroxide precipitate.
- **Crystallization:** The clear, yellow filtrate containing the dissolved potassium ferrocyanide was then concentrated by evaporation and allowed to cool, whereupon crystals of potassium ferrocyanide formed.
- **Purification:** The crystals could be further purified by recrystallization.

Process Workflow



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Workflow for Production from Prussian Blue.

Production from Gasworks Spent Oxide

In the 19th and early 20th centuries, a significant source for the commercial production of potassium ferrocyanide was the spent oxide from coal gas purification plants. This material was rich in cyanogen compounds, which were byproducts of the coal carbonization process.

Experimental Protocol (General Outline)

The specific details of this process varied, but the general principles were as follows:

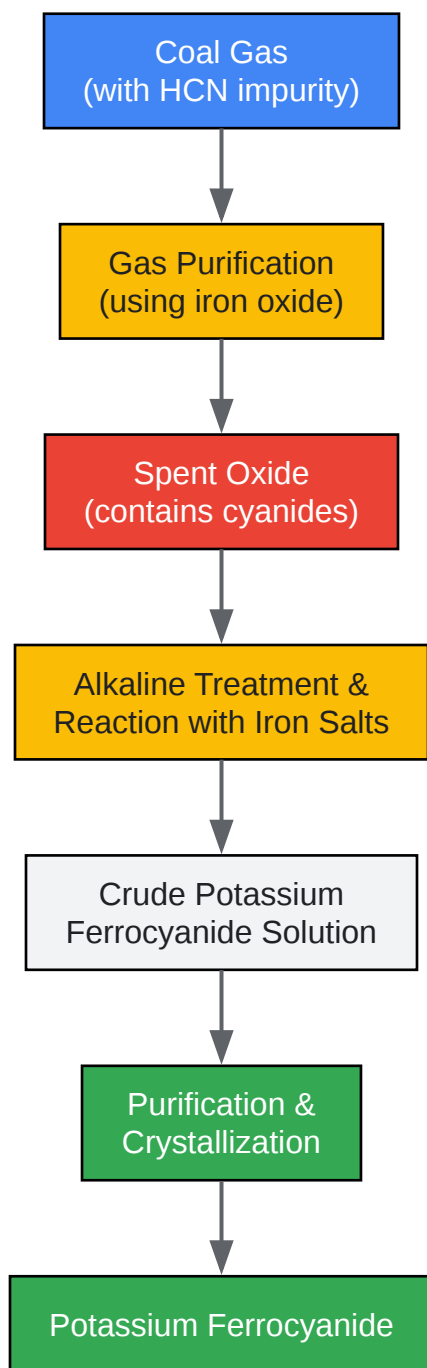
Materials:

- Spent oxide from gasworks (containing ammonium thiocyanate, Prussian blue, and other cyanogen compounds)
- An alkaline solution (e.g., potassium hydroxide or potassium carbonate)
- An iron salt (if not already present in sufficient quantity)

Procedure:

- Lixiviation: The spent oxide was treated with an alkaline solution to dissolve the soluble cyanide and thiocyanate compounds.
- Conversion to Ferrocyanide: The resulting solution, which contained cyanide ions, was then heated with an iron salt (often ferrous sulfate) to form ferrocyanide ions in solution. If the spent oxide already contained sufficient iron compounds (like Prussian blue), this step might be combined with the lixiviation.
- Separation and Purification: The solution was filtered to remove insoluble residues.
- Crystallization: The filtrate was then treated similarly to the other methods, involving concentration and crystallization to recover the potassium ferrocyanide. The presence of thiocyanates and other impurities often required additional purification steps.

Logical Relationship Diagram



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Logical flow of potassium ferrocyanide production from gasworks byproducts.

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References

- 1. Sciencemadness Discussion Board - Ye Olde Potassium Ferrocyanide? - Powered by XMB 1.9.11 [sciencemadness.org]
- To cite this document: BenchChem. [A Technical Guide to the Historical Production of Potassium Ferrocyanide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1242098#historical-methods-of-potassium-ferrocyanide-production]

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